

In-Depth Technical Guide: N-ethylcyclohexanecarboxamide (CAS Number 138324-59-1)

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Compound of Interest

Compound Name: *N*-ethylcyclohexanecarboxamide

Cat. No.: B139311

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Abstract

This technical guide provides a comprehensive overview of **N-ethylcyclohexanecarboxamide**, a chemical compound identified by the CAS number 138324-59-1. This document collates available information on its chemical and physical properties, outlines a probable synthesis methodology based on established organic chemistry principles, and presents a framework for its characterization. Due to the limited publicly available experimental data specifically for this compound, this guide also incorporates general procedures for amide synthesis and characterization that are directly applicable.

Chemical Identity and Properties

N-ethylcyclohexanecarboxamide is a secondary amide characterized by a cyclohexyl group attached to the carbonyl carbon and an ethyl group attached to the amide nitrogen.

Table 1: Chemical Identifiers and Computed Properties[\[1\]](#)

Property	Value
CAS Number	138324-59-1
Molecular Formula	C ₉ H ₁₇ NO
Molecular Weight	155.24 g/mol
IUPAC Name	N-ethylcyclohexanecarboxamide
Synonyms	Cyclohexanecarboxamide, N-ethyl-
InChI Key	ZCSFJAQXKNVTTF-UHFFFAOYSA-N
SMILES	CCNC(=O)C1CCCCC1
Computed XLogP3	2.1
Computed Hydrogen Bond Donor Count	1
Computed Hydrogen Bond Acceptor Count	1
Computed Rotatable Bond Count	2

Note: The properties listed above are computationally derived and sourced from the PubChem database. Experimental data is not readily available in the public domain.

Potential Synthesis Protocols

While a specific, detailed experimental protocol for the synthesis of **N-ethylcyclohexanecarboxamide** is not explicitly available in peer-reviewed literature, its structure suggests a straightforward synthesis via amidation. Two primary routes are proposed:

Method 1: Acyl Chloride and Amine Reaction

This is a common and generally high-yielding method for amide bond formation.

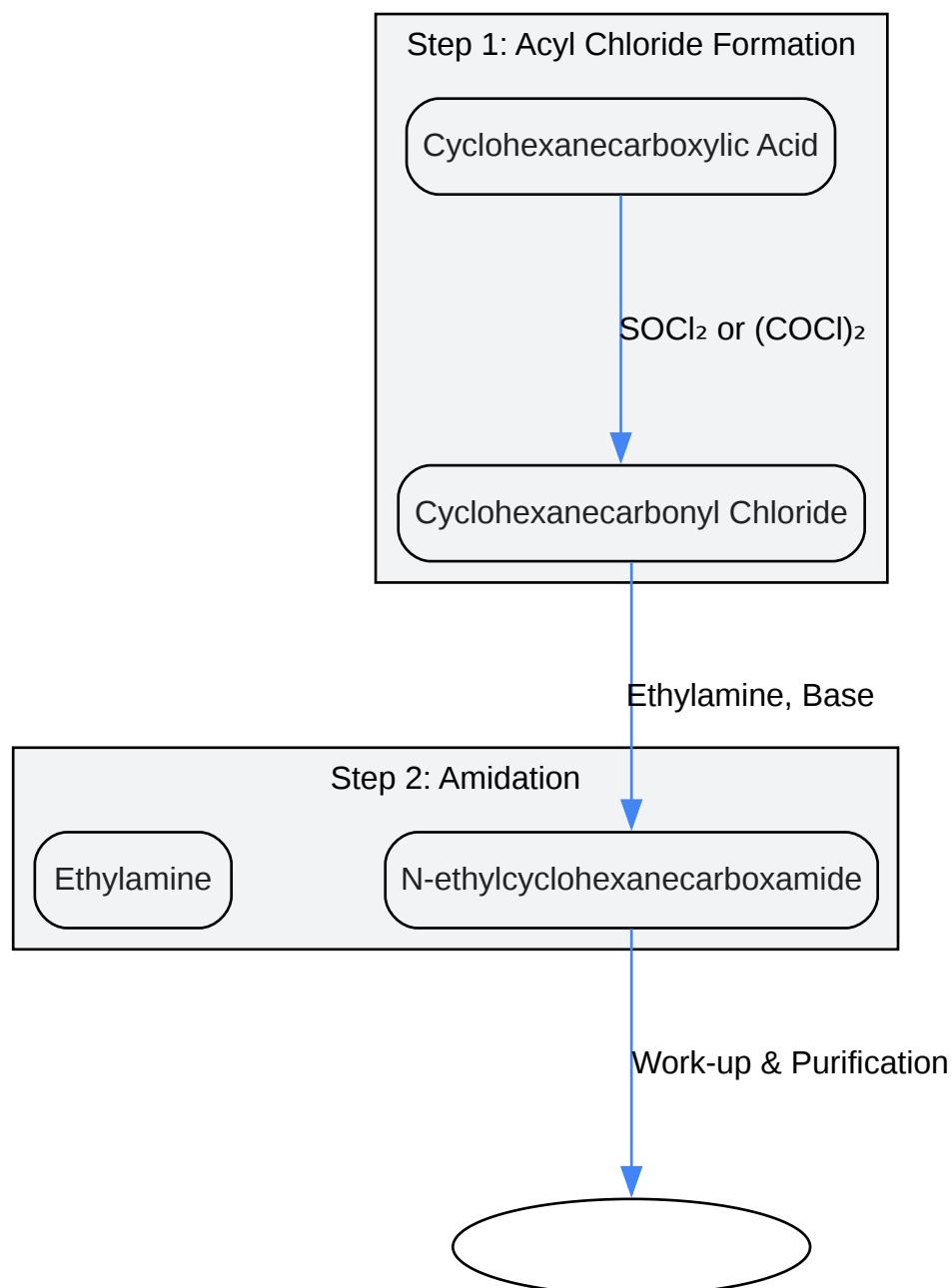
Experimental Protocol:

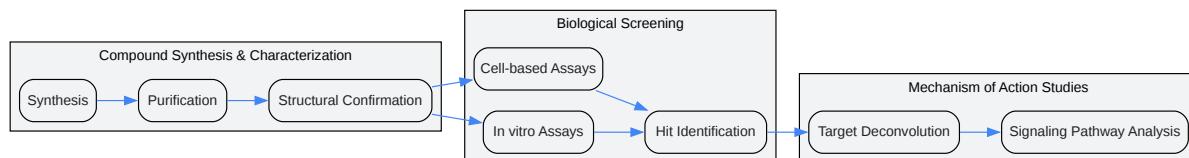
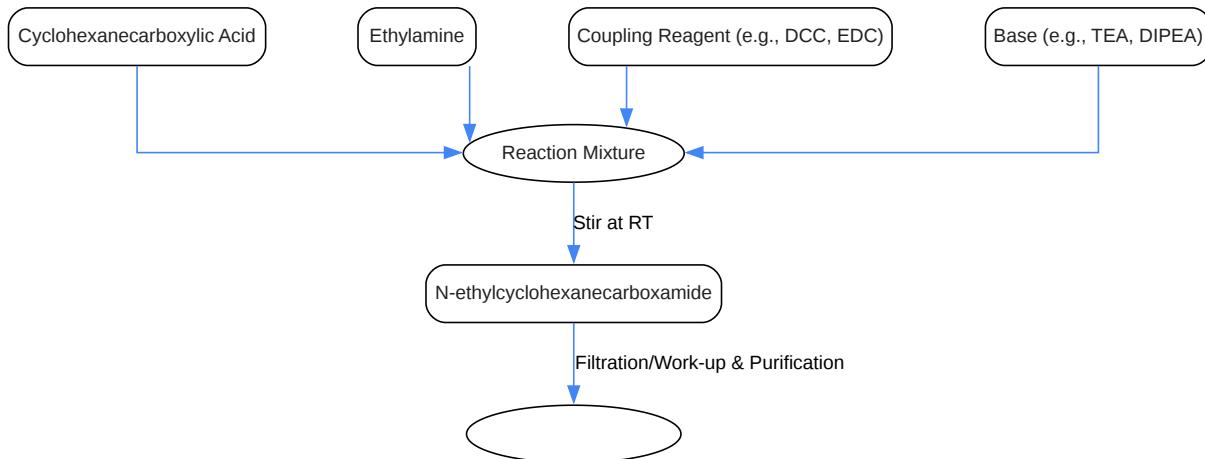
- Activation of Carboxylic Acid: Cyclohexanecarboxylic acid is converted to its more reactive acyl chloride derivative, cyclohexanecarbonyl chloride. This can be achieved by reacting cyclohexanecarboxylic acid with a chlorinating agent such as thionyl chloride (SOCl₂) or

oxalyl chloride ($(COCl)_2$) in an inert solvent (e.g., dichloromethane or toluene). The reaction is typically performed at room temperature or with gentle heating.

- **Amidation:** The resulting cyclohexanecarbonyl chloride is then reacted with ethylamine. This reaction is usually carried out in a suitable solvent like dichloromethane or diethyl ether, often in the presence of a base (e.g., triethylamine or pyridine) to neutralize the hydrochloric acid byproduct. The reaction is typically exothermic and may require cooling to maintain a controlled temperature (e.g., 0-25 °C).
- **Work-up and Purification:** After the reaction is complete, the reaction mixture is typically washed with water and brine to remove unreacted starting materials and byproducts. The organic layer is then dried over an anhydrous salt (e.g., Na_2SO_4 or $MgSO_4$), filtered, and the solvent is removed under reduced pressure. The crude product can be purified by techniques such as distillation or column chromatography.

Diagram 1: Synthesis of **N-ethylcyclohexanecarboxamide** via Acyl Chloride





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References

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